

In-depth Technical Guide: 3-Bromo-2-(bromomethyl)benzonitrile

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Compound of Interest

Compound Name: 3-Bromo-2-(bromomethyl)benzonitrile

Cat. No.: B1287307

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **3-Bromo-2-(bromomethyl)benzonitrile**, a key intermediate in organic synthesis.

Core Molecular Data

3-Bromo-2-(bromomethyl)benzonitrile is a substituted aromatic compound containing both a nitrile and two bromine functional groups. Its reactivity, particularly at the benzylic bromide position, makes it a valuable building block in the synthesis of more complex molecules for pharmaceutical and agrochemical applications.^[1]

Property	Value	Source
Molecular Weight	274.94 g/mol	^[1]
Molecular Formula	C ₈ H ₅ Br ₂ N	^[1]
CAS Number	1233479-42-9	^[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **3-Bromo-2-(bromomethyl)benzonitrile** is not readily available in the public domain. However, based on its structure and the properties of similar compounds, it is expected to be a solid at room temperature with limited solubility in water and good solubility in common organic solvents.

Synthesis

A specific, peer-reviewed synthesis protocol for **3-Bromo-2-(bromomethyl)benzonitrile** is not widely published. However, a plausible and commonly employed method for the benzylic bromination of a methyl group on a substituted benzene ring is through a free radical bromination reaction. The proposed synthesis would start from 3-bromo-2-methylbenzonitrile.

Proposed Experimental Protocol: Radical Bromination

Objective: To synthesize **3-Bromo-2-(bromomethyl)benzonitrile** from 3-bromo-2-methylbenzonitrile.

Materials:

- 3-bromo-2-methylbenzonitrile
- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) as a radical initiator
- Carbon tetrachloride (CCl₄) or other suitable non-polar solvent
- Inert gas (Nitrogen or Argon)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-bromo-2-methylbenzonitrile in carbon tetrachloride under an inert atmosphere.
- Add N-Bromosuccinimide (1.1 equivalents) and a catalytic amount of AIBN to the solution.
- Heat the reaction mixture to reflux (approximately 77°C for CCl₄) and maintain reflux for several hours. The reaction progress can be monitored by TLC or GC-MS.

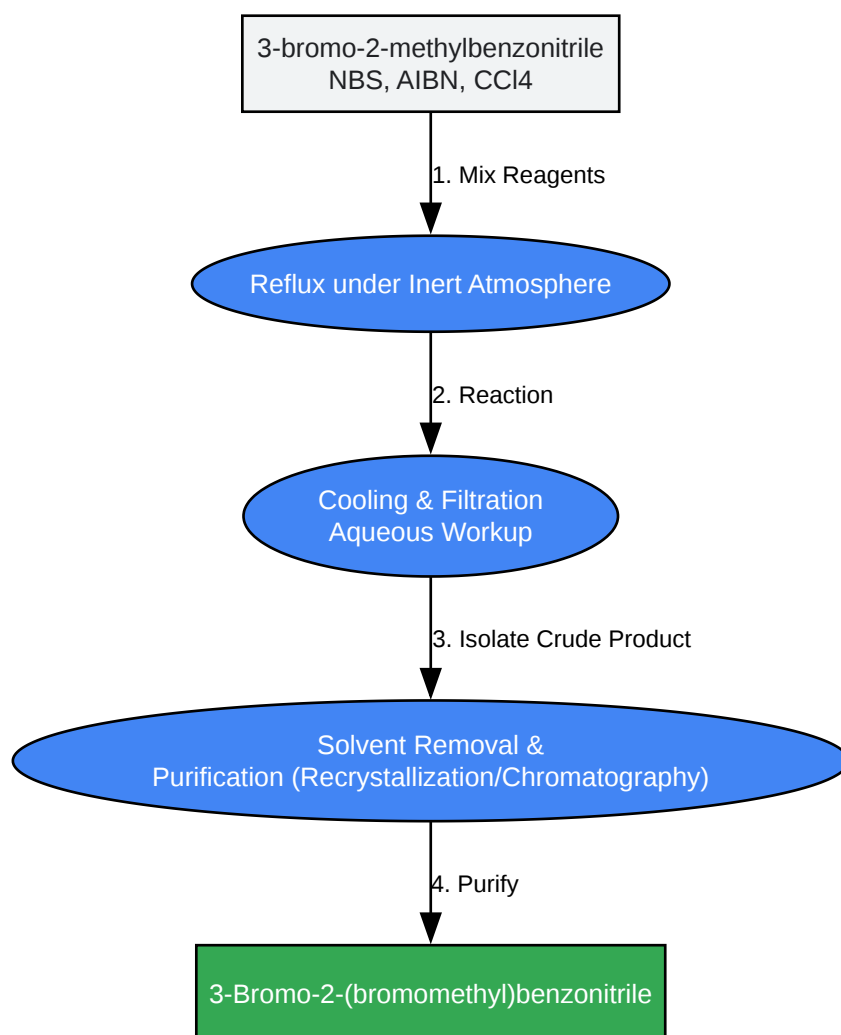
- Upon completion, cool the reaction mixture to room temperature. The succinimide byproduct will precipitate out of the solution.
- Filter the mixture to remove the succinimide.
- Wash the filtrate with an aqueous solution of sodium thiosulfate to remove any remaining bromine, followed by a brine wash.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude **3-Bromo-2-(bromomethyl)benzonitrile** by recrystallization or column chromatography.

Chemical Reactivity and Applications

The primary reactive site of **3-Bromo-2-(bromomethyl)benzonitrile** is the benzylic bromide. This group is a good leaving group, making the compound an excellent substrate for nucleophilic substitution reactions. It is often employed in cross-coupling reactions, such as Suzuki or Heck reactions, to introduce the 3-bromo-2-cyanobenzyl moiety into larger molecules.^[1] This makes it a valuable intermediate in the synthesis of biologically active compounds in the pharmaceutical and agrochemical industries.^[1]

Visualizing the Synthesis and Application

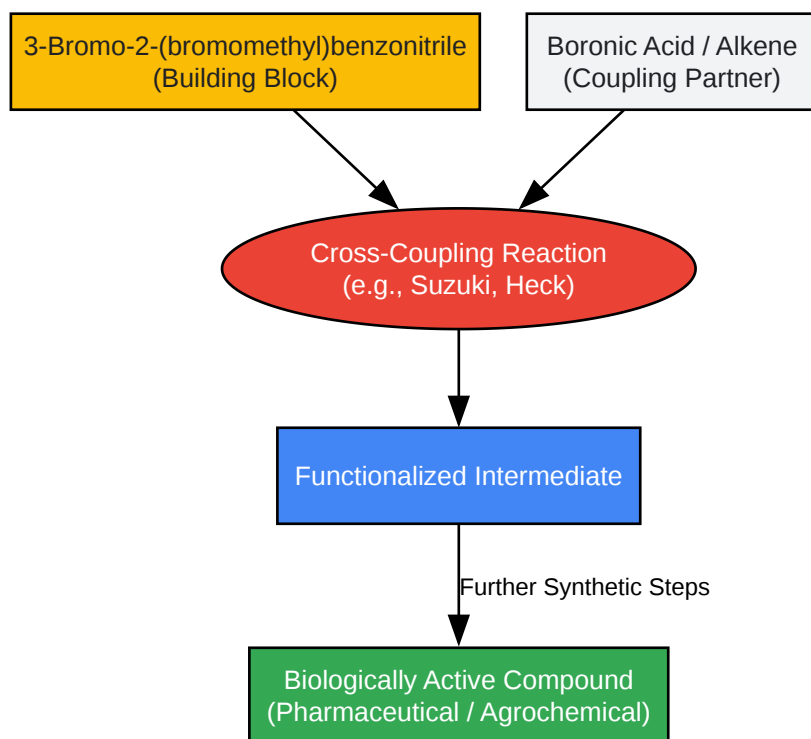
Experimental Workflow: Proposed Synthesis of 3-Bromo-2-(bromomethyl)benzonitrile



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Caption: Proposed workflow for the synthesis of **3-Bromo-2-(bromomethyl)benzonitrile**.

Logical Relationship: Role in Complex Molecule Synthesis



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References

- 1. 3-Bromo-2-(bromomethyl)benzonitrile [myskinrecipes.com]
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